

Structural Elucidation and Synthetic Dynamics of 1,2-Dimethoxy-3,4,5-Trinitrobenzene

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Benzene, 1,2-dimethoxy-3,4,5-trinitro-

CAS No.: 17418-07-4

Cat. No.: B103376

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Executive Summary

1,2-dimethoxy-3,4,5-trinitrobenzene (commonly known as 3,4,5-trinitroveratrole) is a highly substituted aromatic compound characterized by extreme steric crowding and complex electronic push-pull dynamics[1]. This whitepaper provides researchers, materials scientists, and drug development professionals with an authoritative guide to its structural properties, mechanistic synthesis, and analytical validation. As a Senior Application Scientist, I have structured this guide to move beyond mere descriptive chemistry, focusing instead on the strict causality behind experimental conditions and the self-validating protocols required to isolate this sterically hindered target.

Physicochemical Profiling and Structural Dynamics

The architecture of 1,2-dimethoxy-3,4,5-trinitrobenzene ($C_8H_7N_3O_8$) features a benzene ring substituted at five of its six available positions. The presence of two electron-donating methoxy groups ($-OCH_3$) adjacent to three strongly electron-withdrawing nitro groups ($-NO_2$) creates a highly polarized π -system[2].

Steric Strain and Coplanarity: In a standard nitroarene, the nitro group aligns coplanar with the aromatic ring to maximize resonance overlap. However, in 3,4,5-trinitroveratrole, the extreme steric clash between the adjacent oxygen atoms of the methoxy and nitro groups forces the nitro groups at positions 3 and 5 out of the aromatic plane[3]. This disruption of coplanarity locally isolates the π -bonds, significantly altering the molecule's reactivity profile and rendering it susceptible to complex structural reorganizations, such as the Boulton-Katritzky rearrangement[4].

Quantitative Physicochemical Data

Property	Value
IUPAC Name	1,2-dimethoxy-3,4,5-trinitrobenzene
Common Name	3,4,5-Trinitroveratrole
Molecular Formula	C ₈ H ₇ N ₃ O ₈
Molecular Weight	273.16 g/mol
CAS Registry Number	17418-07-4
Melting Point	144–145 °C
Topological Polar Surface Area	156 Å ²

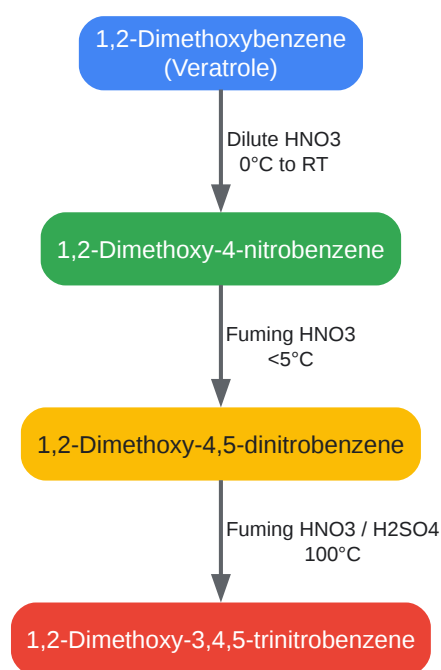
Table 1: Key physicochemical properties of 1,2-dimethoxy-3,4,5-trinitrobenzene[1],[5],.

Mechanistic Synthesis & Reaction Pathways

The synthesis of 3,4,5-trinitroveratrole is a textbook example of electrophilic aromatic substitution governed by shifting electronic activation. This is not a single-step brute-force nitration; it is a kinetically and thermodynamically controlled cascade[6].

Causality of Reagent Selection:

- **Mononitration:** Veratrole is highly activated by its two methoxy groups. Using fuming nitric acid initially would cause uncontrollable oxidative cleavage. Thus, dilute HNO₃ at 0 °C is strictly required to yield 1,2-dimethoxy-4-nitrobenzene[7].
- **Dinitration:** The introduction of the first nitro group deactivates the ring. To overcome this, fuming HNO₃ (<5 °C) is introduced, directing the second nitro group to the 5-position, yielding 1,2-dimethoxy-4,5-dinitrobenzene[6].
- **Trinitration:** The ring is now severely deactivated and sterically shielded. Forcing conditions using a mixed acid system (fuming HNO₃ and concentrated H₂SO₄) at elevated temperatures (100 °C) are required to install the final nitro group at the sterically hindered 3-position[5].



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Fig 1: Stepwise electrophilic aromatic nitration pathway of veratrole to 3,4,5-trinitroveratrole.

Quantitative Reaction Parameters

Reaction Phase	Reagents	Temperature	Time	Yield / Outcome
Mononitration	Dilute HNO ₃ , H ₂ O	0 °C to RT	30 min	1,2-Dimethoxy-4-nitrobenzene
Dinitration	Fuming HNO ₃	< 5 °C	1–2 h	1,2-Dimethoxy-4,5-dinitrobenzene (85%)
Trinitration	Fuming HNO ₃ , Conc. H ₂ SO ₄	100 °C	2 h	1,2-Dimethoxy-3,4,5-trinitrobenzene

Table 2: Stepwise reaction parameters demonstrating the escalating thermodynamic requirements[5],[6],[7].

Experimental Protocol: Self-Validating Trinitration Workflow

Note: This protocol assumes the successful prior isolation of the 1,2-dimethoxy-4,5-dinitrobenzene intermediate[6].

- Acid Mixture Preparation: In a round-bottom flask equipped with a magnetic stirrer and an ice bath, carefully add 10 mL of concentrated H₂SO₄ to 10 mL of fuming HNO₃.
 - Causality: The H₂SO₄ acts as both a catalyst and dehydrating agent, generating the highly electrophilic nitronium ion (NO₂⁺) required to attack the severely deactivated ring.
- Substrate Addition: Slowly add 5.0 g of 1,2-dimethoxy-4,5-dinitrobenzene in small portions to the mixed acid, maintaining the temperature below 20 °C to prevent thermal runaway and oxidative decomposition.

- Thermal Forcing: Remove the ice bath and heat the mixture to 100 °C for 2 hours[5].
 - Causality: The thermal energy is strictly necessary to overcome the immense steric activation barrier of the 3-position.
- Quenching and Precipitation: Pour the hot mixture over 100 g of crushed ice. The sudden decrease in solubility will force the crude 3,4,5-trinitroveratrole to precipitate as a yellow solid.
- Filtration and Washing: Filter the precipitate under vacuum and wash extensively with cold distilled water until the filtrate is pH neutral.
- Recrystallization (Self-Validation Step): Dissolve the crude solid in hot acetic acid or benzene[5]. Allow the solution to cool slowly. The formation of pale yellow crystals with a sharp melting point of 144–145 °C validates the completion of the trinitration[5]. A depressed melting point (<140 °C) indicates incomplete conversion (presence of dinitro impurities), mandating a repeat of the recrystallization cycle.

Analytical Validation Protocols

To ensure the structural integrity of the synthesized 1,2-dimethoxy-3,4,5-trinitrobenzene, researchers must rely on orthogonal analytical techniques that exploit the molecule's unique symmetry and steric crowding.

Nuclear Magnetic Resonance (NMR) Spectroscopy: The molecular symmetry of 3,4,5-trinitroveratrole provides a distinct and elegant ¹H NMR signature. The molecule possesses a plane of symmetry bisecting the C1-C2 bond and passing through C4 and C6.

- Signal Interpretation: Because of this symmetry, the two methoxy groups at C1 and C2 are chemically equivalent, appearing as a sharp 6H singlet (shifted downfield due to the ortho-nitro groups). The single remaining aromatic proton at C6 appears as an isolated 1H singlet[2].
- Validation Logic: If the nitration stopped prematurely at the dinitro stage (e.g., 4,5-dinitroveratrole), the ¹H NMR would show two distinct aromatic protons. The presence of only one aromatic proton unequivocally confirms successful trinitration.

Infrared (IR) Spectroscopy: The IR spectrum is dominated by the asymmetric and symmetric stretching vibrations of the nitro groups. Due to the lack of coplanarity caused by steric hindrance, the N-O stretching frequencies (typically around 1530 and 1350 cm⁻¹) exhibit slight shifts compared to unhindered nitroarenes, serving as a diagnostic marker for the sterically crowded environment[3].

Applications in Advanced Materials & Energetics

Beyond its role as a synthetic intermediate, 3,4,5-trinitroveratrole is historically significant in the development of energetic materials and explosives[5]. The high density of nitro groups provides the necessary oxygen balance for rapid deflagration or detonation.

Furthermore, in advanced heterocyclic chemistry, the strained spatial arrangement of the adjacent nitro and methoxy groups makes it an ideal substrate for studying the Boulton-Katritzky rearrangement. This unique reactivity allows researchers to synthesize complex benzofuroxans and other nitrogen-rich heterocycles that are otherwise inaccessible via standard cross-coupling methodologies[4].

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